

# safe handling and disposal of 3,5-Dimethyl-4-nitrosophenol

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## Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitrosophenol

Cat. No.: B124193

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## Technical Support Center: 3,5-Dimethyl-4-nitrosophenol

Disclaimer: **3,5-Dimethyl-4-nitrosophenol** (CAS No: 19628-76-3) is a chemical intended for research purposes.[1][2] Comprehensive toxicological and safety data for this specific compound is limited.[2] The following guidance is based on best practices for handling potentially hazardous research chemicals and data from structurally related compounds, such as nitrophenols and nitrosophenols. Researchers must always perform a risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before use.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3,5-Dimethyl-4-nitrosophenol**?

A1: While specific data is scarce, related compounds present significant hazards. Based on analogs like 3,5-Dimethyl-4-nitrophenol and 4-nitrosophenol, potential hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[3]
- Skin and Eye Damage: May cause skin irritation and serious eye irritation or damage.[3][4]
- Organ Toxicity: May cause damage to organs (such as the liver and kidneys) through prolonged or repeated exposure.

- Genetic Defects: Suspected of causing genetic defects.[4][5]
- Flammability: Some related compounds are flammable solids.[4][5]
- Environmental Hazard: Harmful or toxic to aquatic life.[4]

Q2: What Personal Protective Equipment (PPE) is required when handling this compound?

A2: A conservative approach is necessary due to the lack of specific data. Always use the following:

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Eye/Face Protection: Use safety glasses with side-shields or goggles. A face shield is recommended if there is a splash hazard.[4]
- Skin and Body Protection: Wear a fully buttoned lab coat and closed-toe shoes. For larger quantities, consider additional protective clothing.[4]
- Respiratory Protection: Use only in a certified chemical fume hood.[6] If dusts are generated, respiratory protection may be required.

Q3: How should I respond to an accidental exposure?

A3: Immediate action is critical. Follow these first-aid measures and seek medical attention.

- Eye Contact: Immediately rinse cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and call an ophthalmologist.[4]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower.[7]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[6]
- Ingestion: Rinse mouth. Immediately make the victim drink water (two glasses at most). Call a poison center or doctor.[6]

Q4: What is the correct procedure for cleaning up a small spill?

A4: For a small spill of solid material:

- Alert personnel in the immediate area.
- Wear appropriate PPE (see Q2).
- Avoid generating dust.<sup>[5]</sup>
- Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Using non-sparking tools, carefully scoop the material into a clean, dry, labeled container for hazardous waste.<sup>[5][8]</sup>
- Clean the spill area with soap and water.
- Dispose of all contaminated materials as hazardous waste.

Q5: How should **3,5-Dimethyl-4-nitrosophenol** be stored?

A5: Store in a tightly closed container in a dry, cool, and well-ventilated area.<sup>[9]</sup> Keep it locked up or in an area accessible only to qualified personnel. Protect from direct sunlight and moisture.<sup>[8]</sup>

## Data on Related Compounds

Due to limited data on the target compound, the physical, chemical, and hazard properties of structurally similar chemicals are provided for risk assessment context.

Table 1: Physicochemical Properties of Analogous Compounds

Property	3,5-Dimethyl-4-nitrophenol	4-Nitrosophenol
CAS Number	5344-97-8[3]	104-91-6
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub> [3]	C <sub>6</sub> H <sub>5</sub> NO <sub>2</sub>
Molecular Weight	167.16 g/mol [3]	123.11 g/mol
Melting Point	107-108 °C[10][11]	144 °C (decomposes)
Boiling Point	311.8 °C at 760 mmHg[11]	Not applicable
Flash Point	139.8 °C[11]	Not applicable

Table 2: GHS Hazard Statement Comparison of Analogous Compounds

Hazard Statement Code	Hazard Description	3,5-Dimethyl-4-nitrophenol[3]	4-Nitrosophenol[4]
H228	Flammable solid	✓	
H302	Harmful if swallowed	✓	✓
H312	Harmful in contact with skin	✓	
H315	Causes skin irritation	✓	✓
H318 / H319	Causes serious eye damage / irritation	✓ (H319)	✓ (H318)
H332	Harmful if inhaled	✓	
H335	May cause respiratory irritation	✓	
H341	Suspected of causing genetic defects	✓	
H373	May cause damage to organs through prolonged or repeated exposure	✓	
H402 / H411	Harmful / Toxic to aquatic life with long lasting effects	✓ (H402)	✓ (H411)

## Protocols

### Protocol 1: Risk Assessment for Handling Chemicals with Limited Safety Data

- Information Gathering:
  - Attempt to find a Safety Data Sheet (SDS) for the exact chemical (CAS 19628-76-3).

- If unavailable, gather SDS for structurally similar compounds. Identify the functional groups (e.g., nitrosophenol) and assess their known hazards.
- Hazard Evaluation (Assume a High Degree of Hazard):
  - Treat the chemical as acutely toxic, a skin/eye irritant, a potential organ toxicant, and an environmental hazard.
  - Assume the substance has unknown flammable or explosive properties. Keep away from ignition sources.[\[5\]](#)
- Exposure Control Plan:
  - Engineering Controls: Mandate the use of a chemical fume hood. Ensure safety showers and eyewash stations are accessible and operational.[\[9\]](#)
  - Administrative Controls: Restrict access to authorized personnel only. Develop a written Standard Operating Procedure (SOP). Do not work alone.
  - Personal Protective Equipment (PPE): Specify the highest level of PPE based on the potential hazards identified (See FAQ Q2).
- Waste and Disposal Plan:
  - Determine the appropriate hazardous waste stream in consultation with your institution's EHS department. All waste must be collected in a properly labeled, sealed container.
- Emergency Procedures:
  - Outline specific procedures for spills, fire, and personal exposure. Ensure all lab members are trained on these procedures.
- Documentation and Approval:
  - Document the risk assessment and have it approved by the Principal Investigator and the EHS department before beginning any work.

## Protocol 2: General Disposal of 3,5-Dimethyl-4-nitrosophenol Waste

- Segregation: Do not mix waste containing this compound with other waste streams unless explicitly permitted by your EHS office.
- Containerization:
  - Collect all solid waste (unused chemical, contaminated PPE, spill cleanup materials) in a designated, leak-proof, and sturdy container.
  - Collect all liquid waste (rinsate from cleaning glassware) in a separate, compatible, and sealable container.
- Labeling:
  - Clearly label the waste container with "Hazardous Waste" and the full chemical name: **"3,5-Dimethyl-4-nitrosophenol"**.
  - List all constituents and their approximate concentrations.
  - Indicate the primary hazards (e.g., "Toxic," "Irritant").
- Storage: Store the sealed waste container in a designated satellite accumulation area within the lab, away from incompatible materials.
- Pickup and Disposal:
  - Contact your institution's EHS department to schedule a hazardous waste pickup.
  - Do not dispose of this chemical or its containers in the general trash or down the sanitary sewer. Empty containers must be triple-rinsed (with the rinsate collected as hazardous waste) before they can be discarded, or they must be disposed of as hazardous waste.

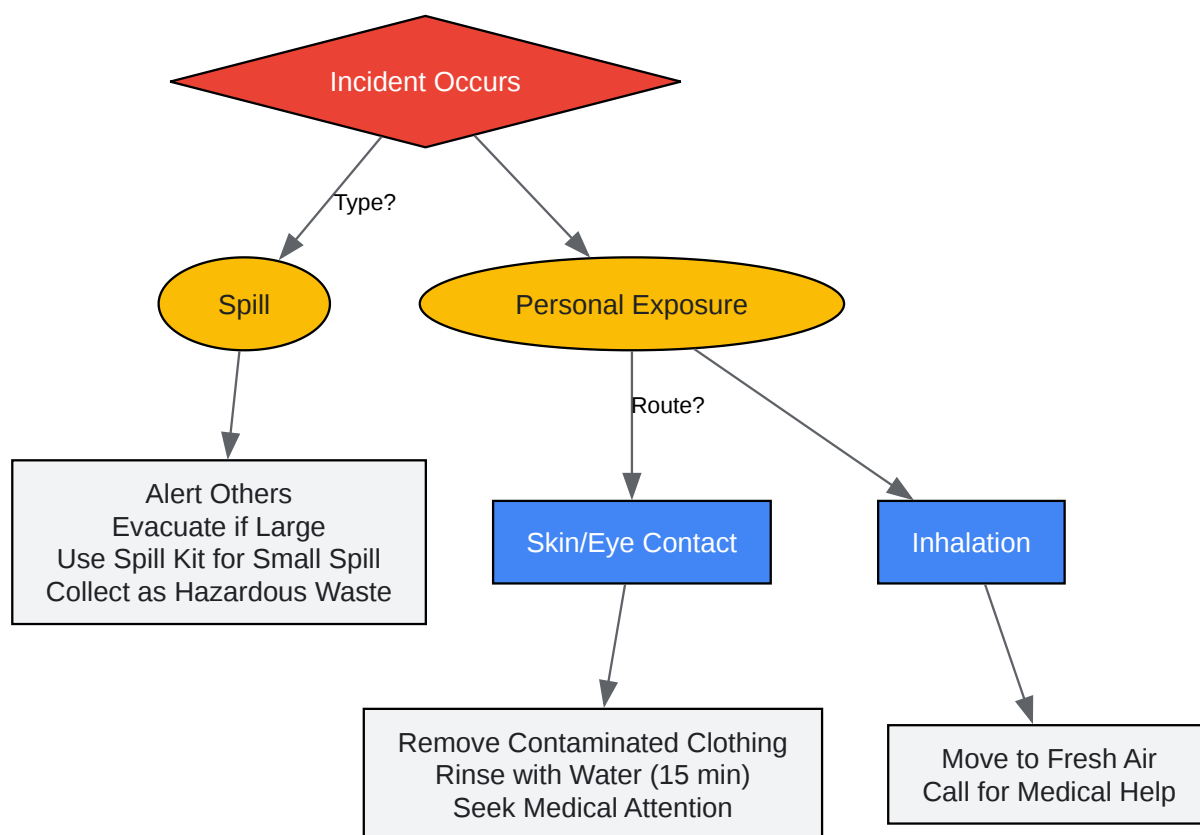
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## Visual Guides



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Caption: General workflow for safely handling a chemical with limited safety data.



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